

An In-depth Technical Guide to the Physicochemical Properties of Dihydrosesamin

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydrosesamin is a naturally occurring lignan found in various plant species. Lignans are a class of polyphenolic compounds that have garnered significant interest in the scientific community due to their diverse biological activities. This technical guide provides a comprehensive overview of the physicochemical properties of **Dihydrosesamin**, offering valuable data and experimental insights for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

The fundamental physicochemical characteristics of **Dihydrosesamin** are summarized in the table below. These properties are crucial for its identification, purification, and formulation in various research and development applications.



Property	Value	Reference
Molecular Formula	C20H20O6	[1]
Molecular Weight	356.4 g/mol	[1]
Melting Point	97-99 °C	
Boiling Point	522.4 ± 50.0 °C at 760 mmHg	_
XLogP3	2.8	[1]
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	6	
Rotatable Bond Count	4	_
Topological Polar Surface Area	66.4 Ų	[1]
Complexity	487	[1]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of **Dihydrosesamin**. Below are the key spectroscopic data for this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C-NMR: The PubChem database references a ¹³C-NMR spectrum for **Dihydrosesamin**, which is crucial for determining the carbon skeleton of the molecule.[1]

Mass Spectrometry (MS)

• GC-MS: A Gas Chromatography-Mass Spectrometry profile for **Dihydrosesamin** is available, providing information on its mass-to-charge ratio and fragmentation pattern, which aids in its identification and structural analysis.[1]

Experimental Protocols



Detailed methodologies are critical for the replication of experiments and validation of results. The following sections outline the general protocols for determining the key physicochemical properties of **Dihydrosesamin**.

Melting Point Determination

The melting point of **Dihydrosesamin** can be determined using a standard capillary melting point apparatus.

Workflow for Melting Point Determination



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Workflow for determining the melting point of **Dihydrosesamin**.

Boiling Point Determination

The boiling point of **Dihydrosesamin** can be determined using the Thiele tube method or a micro-boiling point apparatus.

Solubility Testing

The solubility of **Dihydrosesamin** in various solvents is determined by adding a small, weighed amount of the compound to a known volume of the solvent and observing for dissolution at a specific temperature.

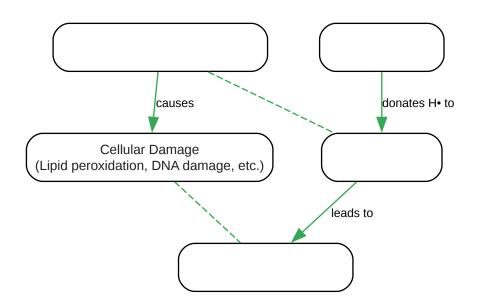
Biological Activity and Signaling Pathways

While extensive research on the specific biological activities and signaling pathways of **Dihydrosesamin** is still emerging, preliminary studies on related lignans suggest potential antioxidant, anti-inflammatory, and neuroprotective effects. The general mechanism for antioxidant activity often involves the scavenging of free radicals and modulation of oxidative stress-related signaling pathways.

Hypothetical Antioxidant Mechanism of **Dihydrosesamin**



As a phenolic compound, **Dihydrosesamin** may exert its antioxidant effects by donating a hydrogen atom from its hydroxyl groups to neutralize free radicals. This action helps to mitigate cellular damage caused by reactive oxygen species (ROS).



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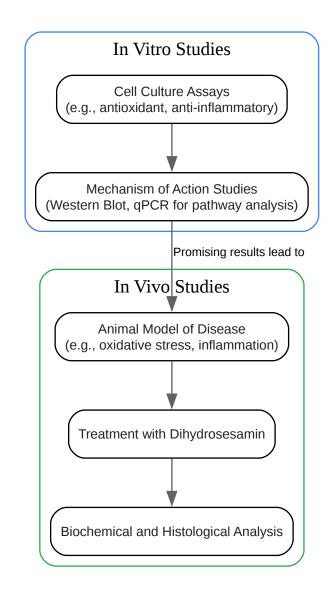
Potential free radical scavenging mechanism of **Dihydrosesamin**.

Further research is necessary to elucidate the specific signaling pathways modulated by **Dihydrosesamin**. Future studies could investigate its effects on pathways such as the Nrf2-ARE pathway, which is central to the cellular antioxidant response, or inflammatory pathways like NF-κB.

Experimental Workflow for Investigating Biological Activity

A general workflow for investigating the biological activity of **Dihydrosesamin** would involve a series of in vitro and in vivo studies.





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General experimental workflow for biological activity assessment.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **Dihydrosesamin**. The tabulated data and outlined experimental protocols serve as a valuable resource for researchers. While the complete biological profile and specific mechanisms of action of **Dihydrosesamin** are still under investigation, its classification as a lignan suggests promising therapeutic potential that warrants further exploration. The provided diagrams offer a visual representation of key experimental workflows and a hypothetical mechanism of action, which can guide future research endeavors in this field.



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References

- 1. Dihydrosesamin | C20H20O6 | CID 10871980 PubChem [pubchem.ncbi.nlm.nih.gov]
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